

Application Notes and Protocols: Guanidine Nitrate in Airbag Gas Generation

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Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B7800015

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These application notes provide a comprehensive overview of **guanidine nitrate** as a key component in modern airbag gas generant compositions. Detailed protocols for the preparation and analysis of these compositions are included to facilitate research and development in this field.

Introduction

Guanidine nitrate (GN) is a high-nitrogen compound widely used as a primary fuel in airbag gas generants. It offers significant safety and performance advantages over previously used materials like sodium azide, being less toxic and producing a cleaner, lower-temperature gas upon combustion.^{[1][2][3]} Gas generant compositions based on **guanidine nitrate** are formulated to produce a rapid and controlled release of non-toxic gases, primarily nitrogen (N₂), water vapor (H₂O), and carbon dioxide (CO₂), to inflate the airbag within milliseconds of a collision.^{[1][4]}

The performance of a **guanidine nitrate**-based gas generant is highly dependent on its composition, including the choice of oxidizers, secondary fuels, and various additives that control the burn rate, combustion temperature, and slag formation.

I. Gas Generant Compositions

Guanidine nitrate-based gas generant formulations are carefully engineered mixtures of several components, each with a specific function.

Table 1: Typical Components and their Functions in **Guanidine Nitrate**-Based Gas Generants

Component Category	Example Compounds	Typical Weight %	Primary Function(s)
Primary Fuel	Guanidine Nitrate (CH ₅ N ₃ ·HNO ₃)	40 - 70%	Provides the main source of gas generation; characterized by high nitrogen content and low combustion temperature. [5] [6] [7]
Oxidizers	Strontium Nitrate (Sr(NO ₃) ₂)	30 - 70%	Supplies oxygen for the combustion of the fuel components. [5] [6] [8]
Basic Copper Nitrate (Cu ₂ (OH) ₃ NO ₃)	Also acts as a coolant and catalyst. [7]		
Potassium Nitrate (KNO ₃)			
Potassium Perchlorate (KClO ₄)	Can enhance the burn rate. [5] [9]		
Secondary Fuel	5-Aminotetrazole (CH ₃ N ₅)	1 - 10%	Modifies the burn rate and gas composition; can improve ignition characteristics. [5] [6]
Nitroguanidine (CH ₄ N ₄ O ₂)			
Slag Formers/Coolants	Mica	1 - 5%	Helps to agglomerate solid combustion byproducts (slag) for easier filtration and cools the generated gas. [5]
Boron Nitride (BN)	0 - 5%	[5]	

Silicon Dioxide (SiO₂) [\[9\]](#)

Processing Aids	Graphite, Molybdenum Disulfide	< 1%	Lubricants to aid in the pressing of gas generant pellets.
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II. Performance Characteristics

The effectiveness of a gas generant is determined by several key performance metrics, which are evaluated through rigorous testing.

Table 2: Performance Data for Selected **Guanidine Nitrate** Gas Generant Formulations

Formulation (by weight %)	Burn Rate (in/s @ 1000 psi)	Combustion Temperature (°K)	Gas Yield (moles/100g)	Reference
45-55% GN, 30- 35% Sr(NO ₃) ₂ , 2- 10% CuO, 2- 10% KNO ₃ , 2- 10% 5-AT, 0-5% BN, 1-5% Mica	~1.02	~2100	> 2.85	[6]
57% GN, 26% BCN, 14% KClO ₄ , 3% SiO ₂	Not specified	Not specified	Not specified	[9]
GN/BCN with 4% micro-ceria additive	Enhanced relative to baseline	Not specified	Not specified	[1]
52% AN, 44% Nitroguanidine, 3% AN, 1% BN, 0.025% SiO ₂	0.2 - 0.6	Not specified	~96% gas conversion	[10]

Note: GN = **Guanidine Nitrate**, $\text{Sr}(\text{NO}_3)_2$ = Strontium Nitrate, CuO = Copper Oxide, KNO_3 = Potassium Nitrate, 5-AT = 5-Aminotetrazole, BN = Boron Nitride, BCN = Basic Copper Nitrate, KClO_4 = Potassium Perchlorate, SiO_2 = Silicon Dioxide, AN = Ammonium Nitrate.

III. Experimental Protocols

A. Preparation of Gas Generant Pellets

This protocol describes a general method for the preparation of cylindrical gas generant pellets for testing.

Materials and Equipment:

- **Guanidine Nitrate (GN)**
- Selected oxidizers (e.g., Basic Copper Nitrate - BCN)
- Additives (as required)
- Resodyn LabRAM Resonant Acoustic Mixer (or equivalent)
- Drying oven
- Hydraulic press with a pellet die (e.g., 0.5-inch diameter)
- Balance (± 0.001 g)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Drying:** Dry all powdered components in an oven at a temperature appropriate for the specific materials (e.g., 70°C) to remove any residual moisture.
- **Weighing:** Accurately weigh the desired mass of each component according to the target formulation.
- **Mixing:**

- Place the weighed powders into a mixing vessel.
- For a Resodyn mixer, typical parameters are a mixing time of 2 minutes at an acceleration of 70 g. Ensure the fill level is appropriate (e.g., 75-85%).[\[11\]](#)
- Alternatively, a wet mixing process can be used by creating a slurry with a solvent (e.g., water), followed by drying. A spray drying technique can also be employed to produce a homogenous powder.[\[5\]](#)[\[9\]](#)
- Pressing:
 - Place a precise amount of the mixed powder into the pellet die.
 - Apply pressure using the hydraulic press to form a cylindrical pellet of the desired density. The required pressure will vary depending on the composition and desired pellet characteristics.
- Inhibiting (for burn rate testing): If the pellet is to be used for linear burn rate testing, the cylindrical surface is often coated with an inhibitor (e.g., a suitable resin) to ensure combustion only occurs on the end faces.

B. Thermal Analysis: Thermogravimetric Analysis/Differential Scanning Calorimetry (TGA/DSC)

This protocol outlines the thermal analysis of gas generant compositions to determine their decomposition behavior.

Equipment:

- Simultaneous TGA/DSC instrument
- Gas supply (e.g., Nitrogen, Argon)
- Sample pans (e.g., aluminum, ceramic)
- Microbalance

Procedure:

- Sample Preparation: Place a small, accurately weighed sample (typically 1-5 mg) of the gas generant powder or a piece of a pellet into the sample pan.
- Instrument Setup:
 - Place the sample pan in the instrument.
 - Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min).
- Thermal Program:
 - Heat the sample from ambient temperature to a final temperature (e.g., 500°C) at a controlled linear heating rate (e.g., 10°C/min).
- Data Analysis:
 - The TGA curve will show mass loss as a function of temperature, indicating decomposition stages.
 - The DSC curve will show heat flow, indicating endothermic (melting, dissociation) and exothermic (decomposition) events. For a typical GN/BCN mixture, an endothermic decomposition may be observed around 170°C, followed by an exothermic decomposition at approximately 208°C.[\[4\]](#)[\[12\]](#)

C. Performance Testing: Closed-Vessel Combustion

This protocol describes the standard method for evaluating the combustion performance of a gas generant.

Equipment:

- Closed-vessel (bomb) of a known volume (e.g., 100 cm³)
- Pressure transducer
- Ignition system (e.g., electric match, laser)

- Data acquisition system

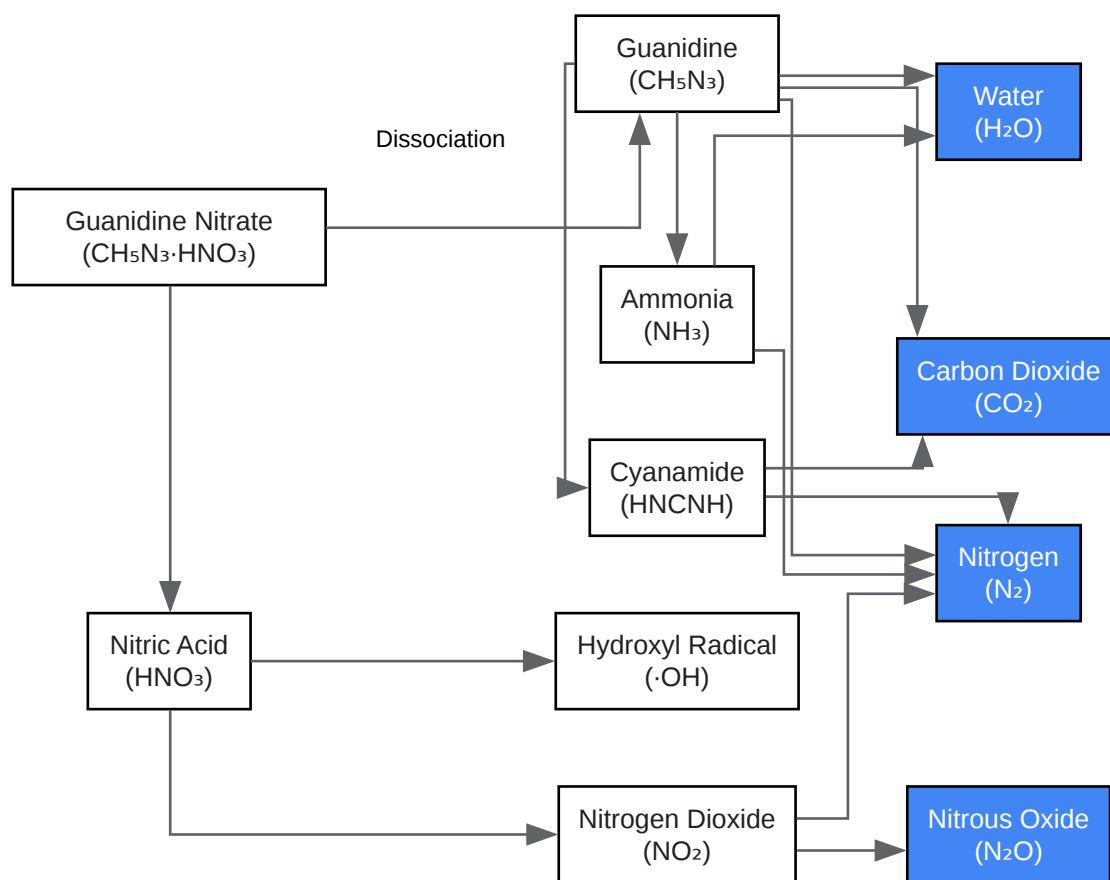
Procedure:

- Sample Loading: Place a known mass of the gas generant pellets into the closed vessel.
- Sealing: Securely seal the vessel.
- Ignition: Initiate the combustion of the gas generant using the ignition system.
- Data Acquisition: Record the pressure inside the vessel as a function of time using the pressure transducer and data acquisition system.
- Data Analysis: The resulting pressure-time curve provides critical information about the gas generant's performance, including:
 - Maximum Pressure (P_{max}): The peak pressure reached during combustion.
 - Time to Maximum Pressure: The time taken to reach P_{max} , indicating the overall burn time.
 - Rate of Pressure Rise (dP/dt): Indicates the vivacity or speed of the combustion reaction.

IV. Diagrams

Chemical Decomposition Pathway

The thermal decomposition of **guanidine nitrate** is a complex process involving multiple reaction pathways. The following diagram illustrates a simplified representation of key decomposition steps.

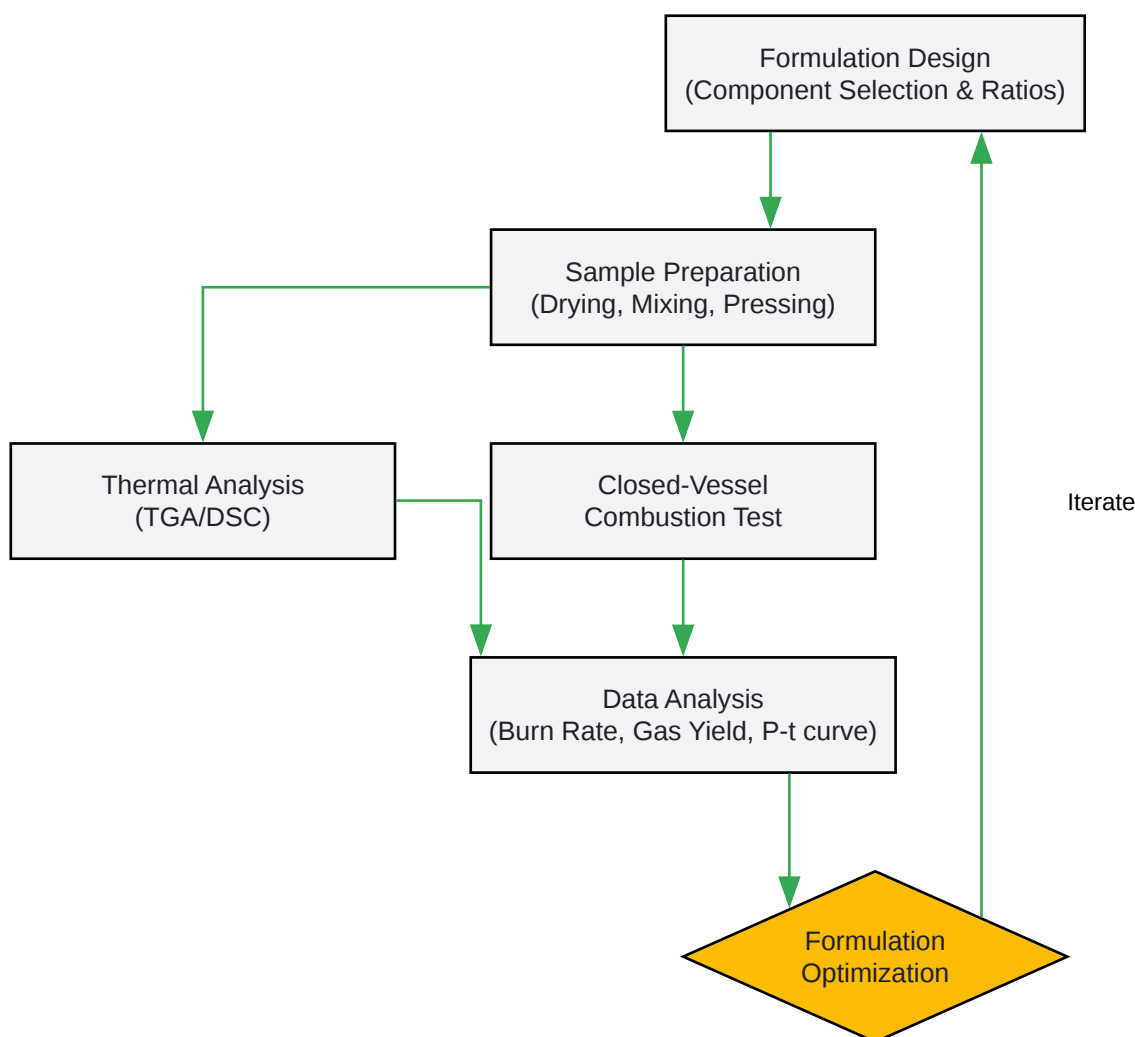


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Caption: Simplified decomposition pathway of **guanidine nitrate**.

Experimental Workflow

The following diagram outlines the typical workflow for the development and characterization of a novel gas generant formulation.

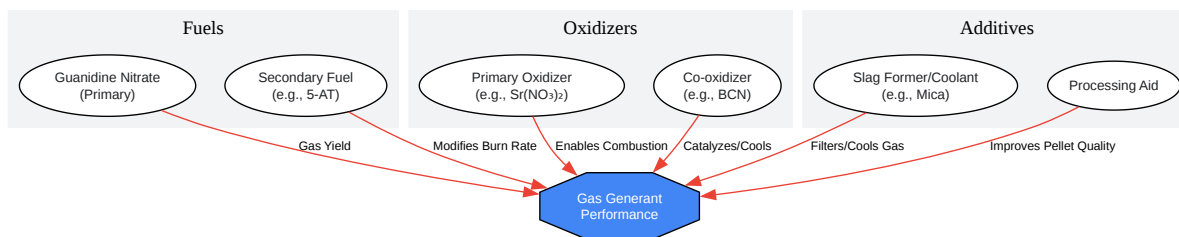


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Caption: Experimental workflow for gas generant characterization.

Logical Relationships of Components

This diagram illustrates the functional relationships between the different components of a typical gas generant mixture.



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Caption: Functional relationships of gas generant components.

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